

An In-depth Technical Guide to 1-Methylcyclopropanecarboxamide

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Compound of Interest

Compound Name: 1-Methylcyclopropanecarboxamide

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Abstract

1-Methylcyclopropanecarboxamide, a small molecule featuring a compact and rigid cyclopropane ring, presents a unique scaffold of interest in medicinal chemistry and drug discovery. This technical guide provides a comprehensive overview of its chemical properties, a proposed synthesis pathway, and an exploration of its potential biological activities based on structurally related compounds. Notably, a thorough search of public chemical and biological databases reveals a significant gap in the experimental data regarding the biological effects of this specific molecule. This document aims to consolidate the available information and provide a framework for future research into the pharmacological potential of **1-Methylcyclopropanecarboxamide**.

Chemical and Physical Properties

1-Methylcyclopropanecarboxamide (IUPAC Name: 1-methylcyclopropane-1-carboxamide) is a simple amide derivative of 1-methylcyclopropanecarboxylic acid.^[1] Its fundamental properties are summarized in the table below, primarily sourced from computed data available in the PubChem database.^[1]

Property	Value	Source
Molecular Formula	C ₅ H ₉ NO	PubChem
Molecular Weight	99.13 g/mol	PubChem
CAS Number	15910-91-5	PubChem
IUPAC Name	1-methylcyclopropane-1-carboxamide	PubChem
Synonyms	1-Methylcyclopropane-1-carboxamide, 1-Methylcyclopropane-1-carbamide, Cyclopropanecarboxamide, 1-methyl-	PubChem
Canonical SMILES	CC1(CC1)C(=O)N	PubChem
InChI Key	HLCXNVMIINTAOG-UHFFFAOYSA-N	PubChem
Appearance	Predicted: Solid	-
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Not available	-
LogP (computed)	0.2	PubChem
Hydrogen Bond Donors	1	PubChem
Hydrogen Bond Acceptors	1	PubChem

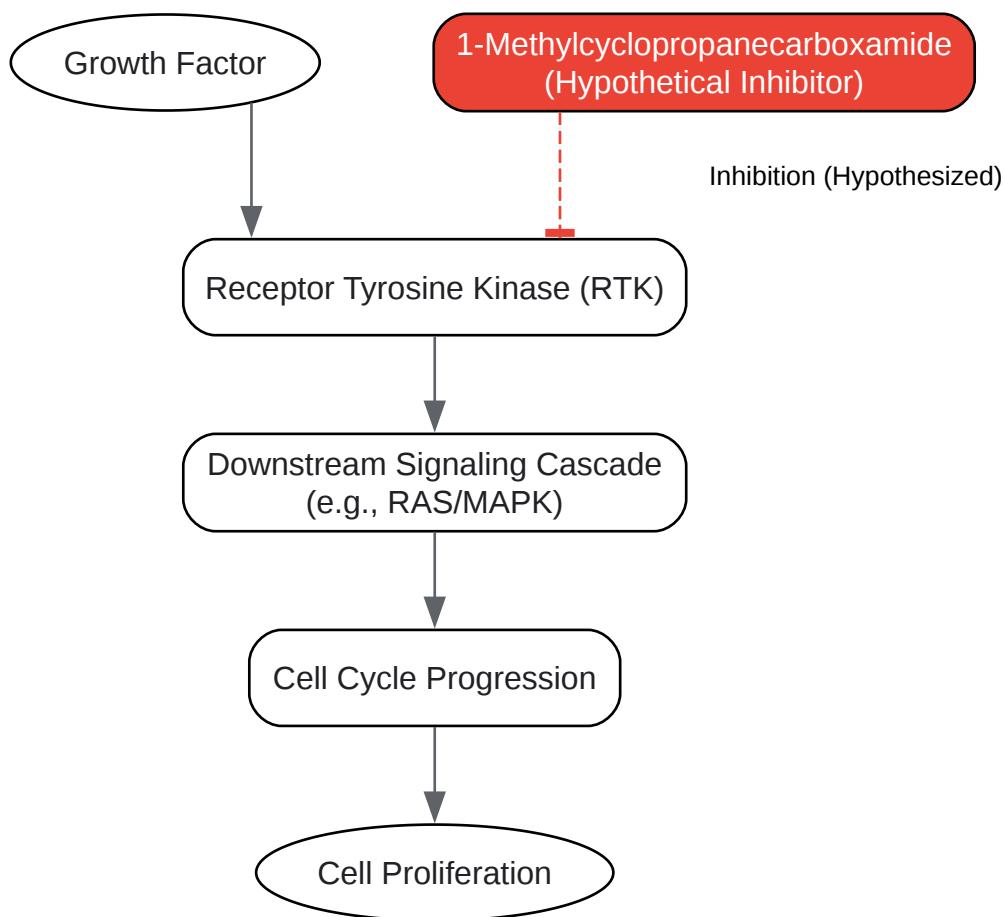
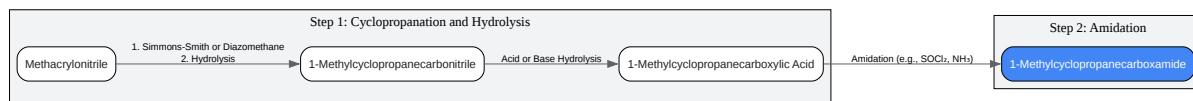
Synthesis and Experimental Protocols

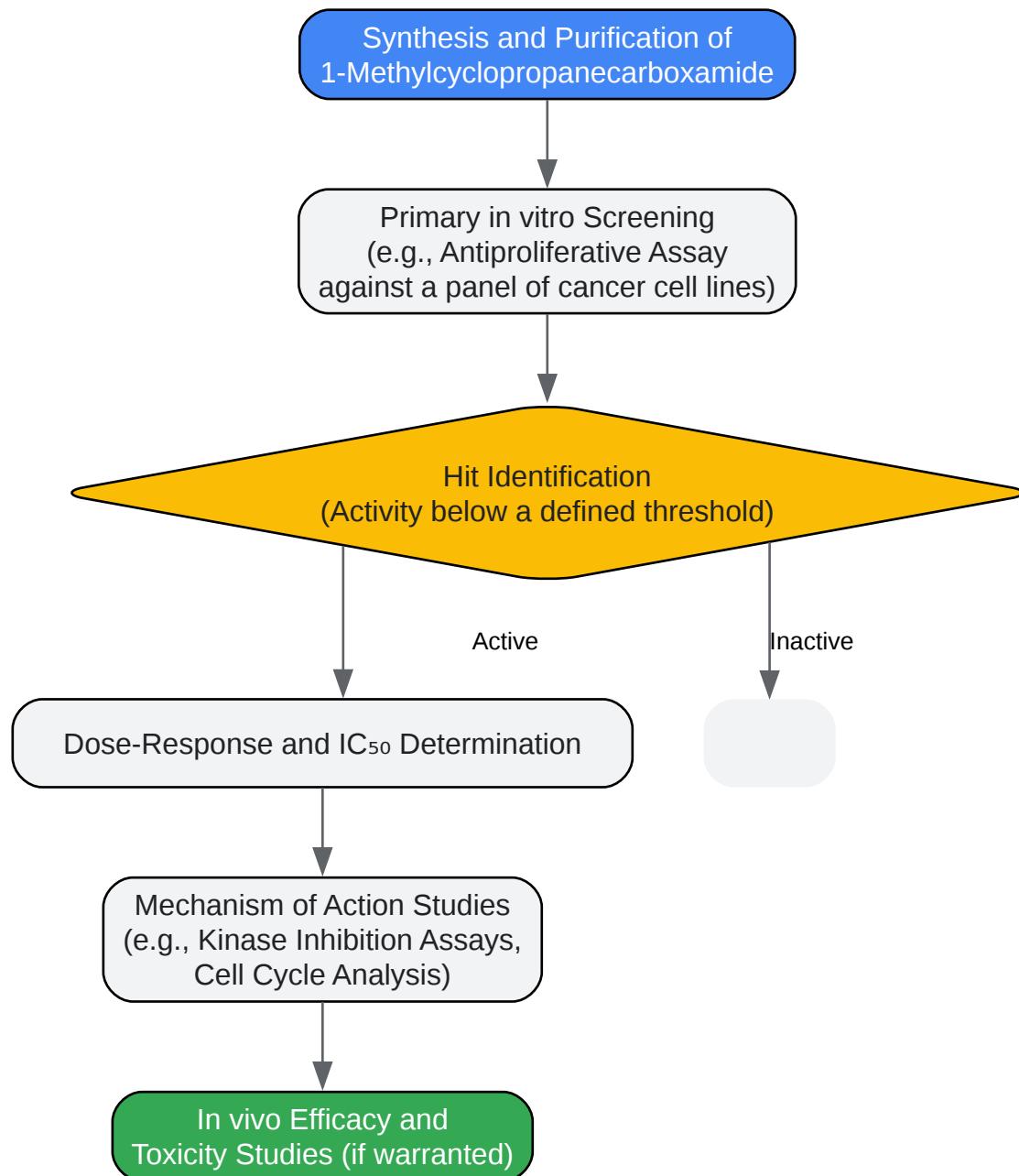
While a specific, detailed experimental protocol for the synthesis of **1-Methylcyclopropanecarboxamide** is not readily available in the public domain, a plausible two-step synthetic route can be proposed based on established chemical reactions for similar

compounds. This pathway involves the synthesis of the precursor, 1-methylcyclopropanecarboxylic acid, followed by its amidation.

Proposed Synthesis Pathway

The proposed synthesis of **1-Methylcyclopropanecarboxamide** is outlined below. It starts from methacrylonitrile, proceeds through the formation of 1-methylcyclopropanecarbonitrile and subsequent hydrolysis to 1-methylcyclopropanecarboxylic acid, and culminates in the amidation to the final product.





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References

- 1. 1-Methylcyclopropanecarboxamide | C5H9NO | CID 13002936 - PubChem
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